

Tricyclamol chloride laboratory synthesis

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Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

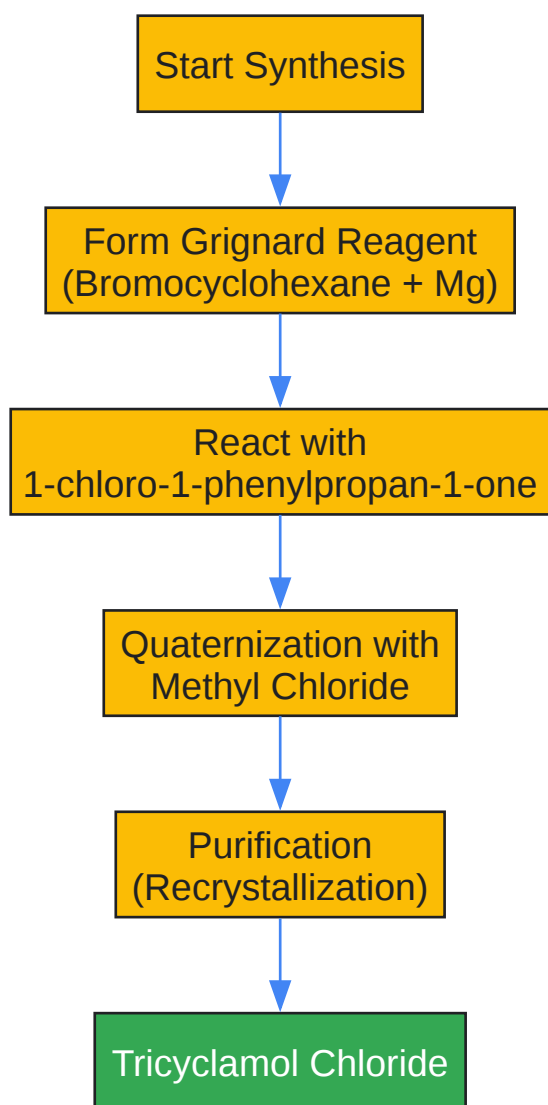
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Synthesis of Tricyclamol Chloride

The synthesis of **Tricyclamol chloride**, as detailed in its original patent, involves a multi-step process culminating in a quaternization reaction. The key steps and reagents are summarized below [1]:

Step	Description	Key Reagents/Solvents
1	Formation of a Grignard reagent from bromocyclohexane and magnesium.	Bromocyclohexane, Magnesium, Diethyl ether
2	Reaction of the Grignard reagent with 1-chloro-1-phenylpropan-1-one.	1-chloro-1-phenylpropan-1-one
3	Quaternization (Methylation) of the resulting tertiary amine with methyl chloride.	Methyl chloride, 2-Butanone
4	Purification of the final product.	Acetone, Diethyl ether

The workflow for this synthesis can be visualized as follows:



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Detailed Procedure Notes

- **Grignard Formation:** The patent indicates that the Grignard reagent is prepared from bromocyclohexane and magnesium in an ethereal solvent like diethyl ether [1].
- **Quaternization Reaction:** The tertiary amine intermediate is converted to the final quaternary ammonium salt (**Tricyclamol chloride**) by reacting with methyl chloride in 2-butanone. The product is described as precipitating from the reaction mixture [1].
- **Purification:** The crude product is purified by recrystallization from a solvent mixture such as acetone and diethyl ether to yield the pure compound [1].

Chemical Identification & Properties

The following table consolidates key identifying information and physical properties for **Tricyclamol chloride** from multiple sources:

Property	Details
CAS Number	3818-88-0 [2] [3] [4]
Other Names	Elorine chloride, Lergine chloride, Tricoloid chloride, Procyclidine hydrochloride [5] [2] [3]
Molecular Formula	C ₂₀ H ₃₂ ClNO ⁺ [2] [3] [6] or C ₂₀ H ₃₂ NO.Cl [4] [7]
Molecular Weight	337.93 - 338.94 g/mol [2] [3] [4]
Melting Point	226-227 °C (decomposes) [4] [7]
IUPAC Name	1-cyclohexyl-3-(1-methylpyrrolidin-1-ium-1-yl)-1-phenylpropan-1-ol; chloride [3]
Canonical SMILES	<chem>C[N+]1(CCCC1)CCC(C2CCCCC2)(C3=CC=CC=C3)O.[Cl-]</chem> [3]

Application & Safety Notes

- **Pharmacological Activity:** **Tricyclamol chloride** is recognized as a muscarinic receptor antagonist and also exhibits properties of an N-methyl-D-aspartate (NMDA) receptor antagonist [5].
- **Regulatory Status:** This compound is typically classified as a controlled substance for research use only and is not intended for human consumption [5].
- **Safety Data Gaps:** The search results did not contain a specific Safety Data Sheet (SDS) or detailed hazard information, which is critical for safe laboratory handling [2].

Knowledge Gaps and Further Research

The information available is insufficient for directly replicating the synthesis in a laboratory setting. To establish a robust protocol, you would need to:

- **Consult Original Literature:** The primary source is the original patent, US2826590A, which may contain more detailed experimental descriptions than what is available in these excerpts [1].
- **Optimize Reaction Conditions:** Specific details such as **molar ratios, reaction times and temperatures, and exact work-up procedures** are not provided in the search results and would require determination through method development and optimization.
- **Source Analytical Data:** You will need to consult specialized analytical chemistry resources to find full characterization data (e.g., NMR, IR, mass spectrometry) to confirm the identity and purity of the synthesized product.

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References

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